

# Unraveling the Biological Activities of 4-Methylhexanoic Acid: A Technical Overview

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## Compound of Interest

Compound Name: 4-Methoxyhexanoic acid

Cat. No.: B2914323

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Initial Clarification: This technical guide focuses on the biological activity of 4-Methylhexanoic acid. Initial searches for "**4-Methoxyhexanoic acid**" consistently yielded results pertaining to "4-Methylhexanoic acid," indicating a probable synonymity or a common point of interest in the scientific community. This document proceeds with the understanding that the core subject of inquiry is 4-Methylhexanoic acid.

## Introduction

4-Methylhexanoic acid is a branched-chain fatty acid (BCFA) that has garnered interest for its potential roles in various biological processes. As a metabolite of BCFAs, it is naturally present in various biological systems and is being explored for its influence on energy metabolism and its potential antimicrobial properties.<sup>[1]</sup> This guide provides a comprehensive summary of the current understanding of 4-Methylhexanoic acid's biological activity, drawing from the available scientific literature. While extensive research on its specific mechanisms of action is still emerging, this document consolidates the existing knowledge to aid researchers and professionals in the fields of drug discovery and development.

## Physicochemical Properties

A foundational understanding of a compound's physical and chemical characteristics is paramount in assessing its biological activity.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	--INVALID-LINK--
Molecular Weight	130.18 g/mol	--INVALID-LINK--
CAS Number	1561-11-1	--INVALID-LINK--
Appearance	Liquid	N/A
Boiling Point	109-112 °C/10 mmHg	--INVALID-LINK--
Density	0.921 g/mL	--INVALID-LINK--
Flash Point	43.33 °C (closed cup)	--INVALID-LINK--
Purity	≥97%	--INVALID-LINK--, --INVALID-LINK--

## Biological Activity and Potential Applications

Research into the biological effects of 4-Methylhexanoic acid is ongoing. The primary areas of investigation include its role in metabolic processes and its antimicrobial potential.

### Metabolic Effects

As a branched-chain fatty acid, 4-Methylhexanoic acid is implicated in energy metabolism. Studies on related medium-chain fatty acids (MCFAs) suggest that they can influence lipid and glucose metabolism. For instance, hexanoic acid, a structurally similar compound, has been shown to improve metabolic health in mice fed a high-fat diet by preventing obesity and fat accumulation. It also demonstrated improvements in glucose homeostasis, suggesting a potential therapeutic role in metabolic disorders like type 2 diabetes. While direct evidence for 4-Methylhexanoic acid is limited, its structural similarity to other MCFAs warrants further investigation into its specific metabolic functions.

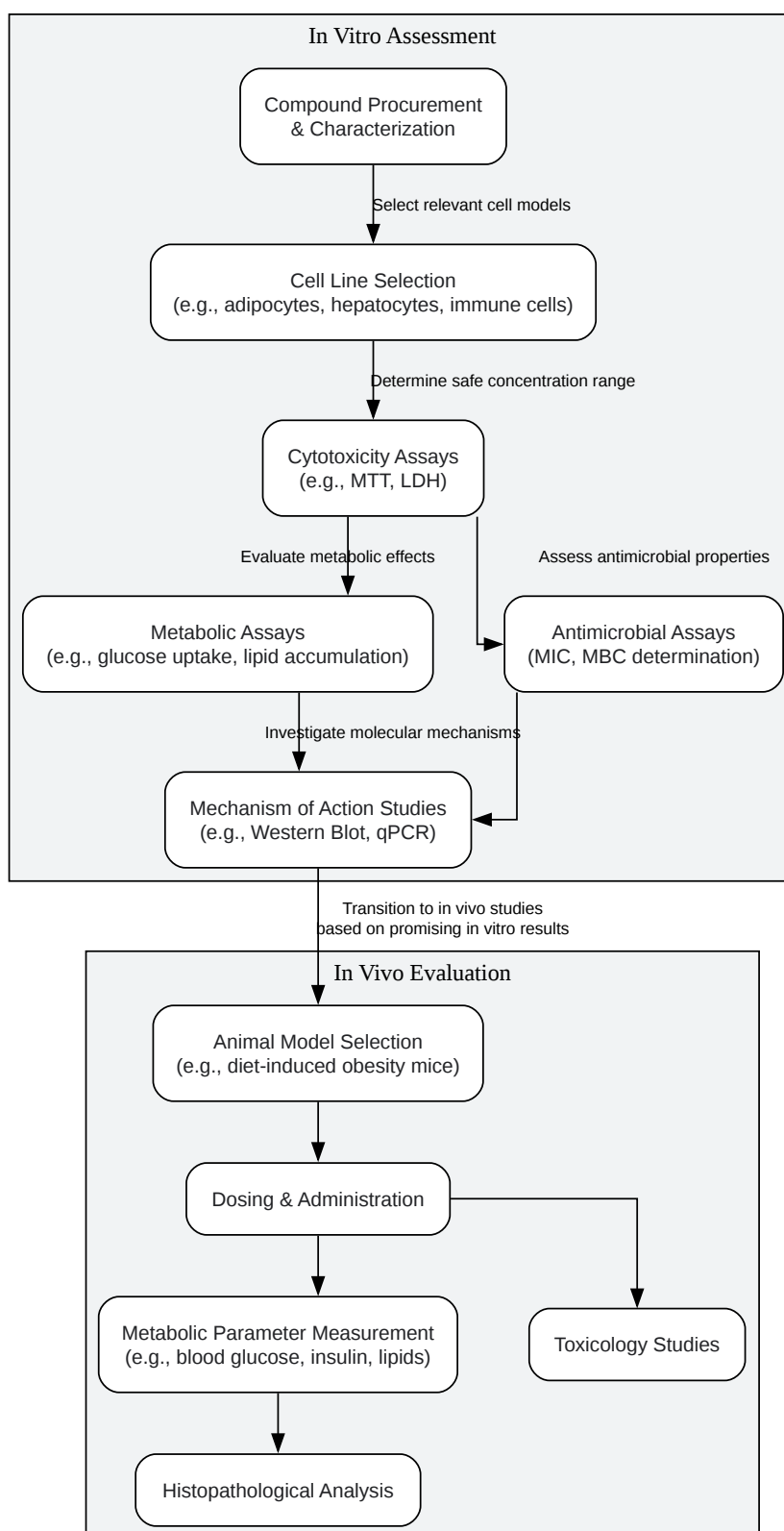
### Antimicrobial Activity

Organic acids, including fatty acids, are known to possess antimicrobial properties. Their mechanism of action often involves the disruption of the bacterial cell membrane. The lipophilic nature of the undissociated acid allows it to cross the cell membrane, leading to intracellular

acidification and inhibition of essential metabolic processes. While specific studies on the antimicrobial spectrum and efficacy of 4-Methylhexanoic acid are not extensively detailed in the currently available literature, its chemical nature suggests it may exhibit activity against various pathogens. Further research is necessary to determine its minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) against a range of microorganisms.

## Experimental Protocols

Due to the limited availability of detailed published studies on the biological activity of 4-Methylhexanoic acid, specific experimental protocols are not readily available. However, based on the investigation of similar compounds, a general workflow for assessing its biological activity can be proposed.

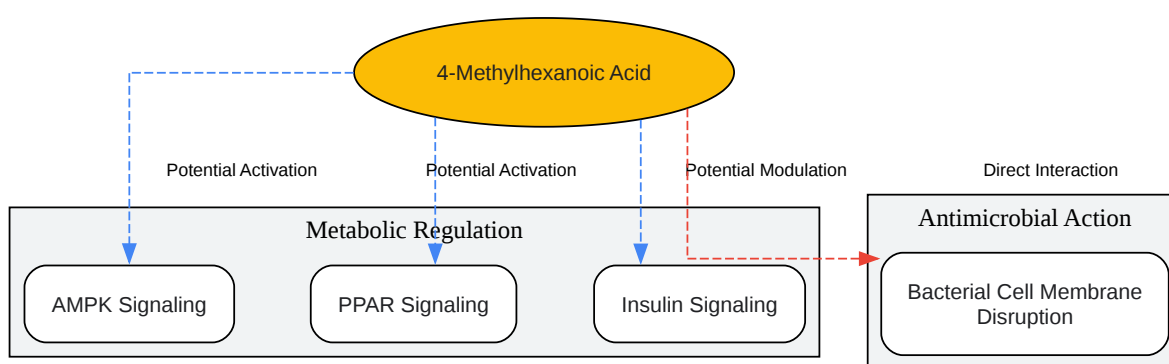


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**Caption:** General workflow for investigating the biological activity of a compound.

## Signaling Pathways

Currently, there is a lack of specific research identifying and detailing the signaling pathways directly modulated by 4-Methylhexanoic acid. The metabolic effects of structurally similar fatty acids are known to involve pathways such as AMP-activated protein kinase (AMPK) signaling, peroxisome proliferator-activated receptor (PPAR) signaling, and insulin signaling pathways. Future research should aim to elucidate whether 4-Methylhexanoic acid exerts its effects through these or other signaling cascades.



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**Caption:** Putative signaling pathways potentially modulated by 4-Methylhexanoic acid.

## Conclusion and Future Directions

4-Methylhexanoic acid presents an intriguing subject for further research, particularly concerning its metabolic and antimicrobial activities. While current knowledge is limited, the established biological activities of similar medium-chain fatty acids provide a strong rationale for in-depth investigation. Future studies should focus on:

- **Quantitative Efficacy:** Determining key parameters such as IC<sub>50</sub> and EC<sub>50</sub> values in relevant biological assays.
- **Mechanism of Action:** Elucidating the specific molecular targets and signaling pathways through which 4-Methylhexanoic acid exerts its effects.

- **In Vivo Studies:** Conducting comprehensive animal studies to validate in vitro findings and assess the therapeutic potential and safety profile of the compound.

This technical guide serves as a starting point for researchers and drug development professionals interested in the biological activities of 4-Methylhexanoic acid. The highlighted gaps in the current understanding represent significant opportunities for future research to uncover the full therapeutic potential of this branched-chain fatty acid.

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## References

- 1. 4-Methylhexanoic acid, (4R)- | C<sub>7</sub>H<sub>14</sub>O<sub>2</sub> | CID 12600623 - PubChem [pubchem.ncbi.nlm.nih.gov]
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